

A Comprehensive Technical Review of 4-Cyanobenzoic Acid: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Cyanobenzoic acid

Cat. No.: B119535

[Get Quote](#)

Introduction

4-Cyanobenzoic acid (4-CBA), also known as p-cyanobenzoic acid, is a bifunctional aromatic compound featuring both a carboxylic acid and a nitrile group.^{[1][2]} This unique structure makes it a highly versatile and valuable building block in various fields, including organic synthesis, drug development, and materials science.^{[1][3]} Its rigid structure and predictable reactivity allow for its incorporation into complex molecular architectures, from pharmaceuticals to advanced materials like liquid crystals and Metal-Organic Frameworks (MOFs).^{[4][5]} This technical guide provides a detailed review of **4-Cyanobenzoic acid**, summarizing its properties, key experimental protocols, and significant applications for researchers, scientists, and drug development professionals.

Physicochemical and Spectroscopic Properties

4-Cyanobenzoic acid is a white to off-white crystalline powder at room temperature.^{[4][6]} The presence of both the electron-withdrawing cyano and carboxylic acid groups significantly influences the molecule's electronic structure and reactivity.^{[2][4]}

Table 1: Physical and Chemical Properties of **4-Cyanobenzoic Acid** | Property | Value |
Reference | | :--- | :--- | :--- | | CAS Number | 619-65-8 |^{[1][4][6]} | | Molecular Formula | C₈H₅NO₂ |^{[1][4][5]} | | Molecular Weight | 147.13 g/mol |^{[1][4][7]} | | Appearance | White to almost white crystalline powder |^{[4][6]} | | Melting Point | 217-224 °C |^{[1][4][8]} | | Purity | ≥ 98% |^{[1][4]} |

Solubility in Water | ~1.2 g/L at 20°C [\[4\]](#) | | Solubility (General) | Soluble in methanol and other polar organic solvents; sparingly soluble in low-polarity solvents.[\[4\]](#)[\[5\]](#)[\[9\]](#) | | InChI Key | ADCUEPOHPCPMCE-UHFFFAOYSA-N [\[4\]](#)[\[7\]](#)[\[8\]](#) |

Table 2: Spectroscopic Data for **4-Cyanobenzoic Acid**

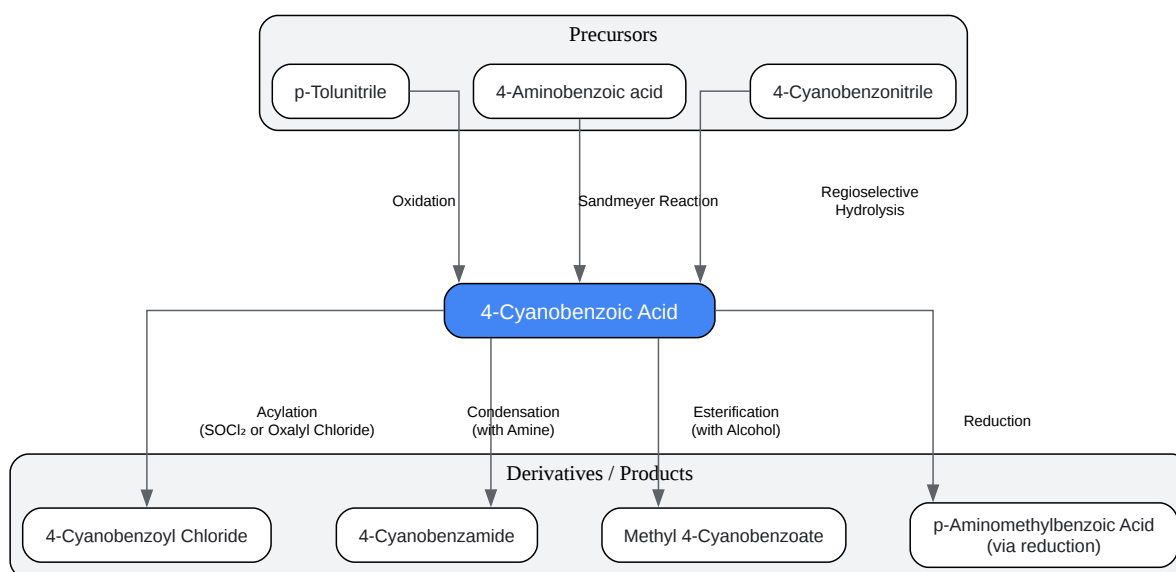
Spectroscopic Feature	Wavenumber / Shift	Description	Reference
FTIR (C≡N Stretch)	2240 cm ⁻¹	A strong, characteristic absorption for the nitrile group.	[4] [10]
FTIR (Aromatic C-H Stretch)	3100-3060 cm ⁻¹	Typical stretching vibrations for aromatic C-H bonds.	[4] [10]
FTIR (C-O Stretch)	1334 cm ⁻¹	Coupled with in-plane C-O-H bending.	[4] [10]
Raman (C≡N Stretch)	2239 cm ⁻¹	Corresponds to the nitrile stretching mode observed in IR.	[10]
¹ H NMR	-	Spectra available in public databases.	[11]

| Mass Spectrometry | - | Electron ionization mass spectra show major fragments at m/z 130, 147, and 102.[\[7\]](#)[\[12\]](#) |

Synthesis and Reactivity

4-Cyanobenzoic acid serves as a fundamental starting material for a variety of chemical transformations. Its dual functionality allows for selective reactions at either the carboxylic acid or the nitrile group.

The following diagram illustrates the position of **4-Cyanobenzoic acid** as a product from common precursors and as a reactant in several key chemical transformations.



[Click to download full resolution via product page](#)

Caption: Synthesis pathways to 4-CBA and its primary chemical transformations.

Key Experimental Protocols

Detailed methodologies are crucial for reproducibility in research. The following are protocols for common reactions involving **4-Cyanobenzoic acid**.

This protocol details the conversion of **4-Cyanobenzoic acid** to its corresponding acyl chloride, a highly reactive intermediate.

- Materials: **4-Cyanobenzoic acid** (1.0 eq), dry dichloromethane, N,N-dimethylformamide (DMF, catalytic), oxalyl chloride (1.5 eq).

- Procedure:
 - To a dry 25 mL round-bottom flask, add **4-Cyanobenzoic acid** (7.0 mmol, 1.0 eq).
 - Add dry dichloromethane (21.0 mL) and a catalytic amount of DMF (3 drops).
 - Cool the mixture to 0°C and stir for 10 minutes.
 - Slowly add oxalyl chloride (10.5 mmol, 1.5 eq) to the reaction mixture.
 - Allow the mixture to warm to 25°C and stir for 4-5 hours.
 - After the reaction is complete, concentrate the mixture under reduced pressure to remove the solvent.
 - The resulting residue (4-cyanobenzoyl chloride) can often be used in the next step without further purification.

This protocol describes an engineered nitrilase-mediated regioselective hydrolysis for the synthesis of 4-CBA.

- Materials: Whole cells of engineered NIT-3, 100 mM phosphate buffer (pH 8.0), 4-cyanobenzonitrile.[\[13\]](#)
- Procedure:[\[13\]](#)
 - Prepare a reaction mixture containing 100 mM phosphate buffer (pH 8.0).
 - Add 4-cyanobenzonitrile to a concentration of 120 g/L.
 - Add whole cells of NIT-3 to a final concentration of 7.5 g/L (dry cell weight).
 - Conduct the biotransformation at 30°C with agitation.
 - Monitor the progress of the reaction over time to determine the yield of **4-Cyanobenzoic acid**.

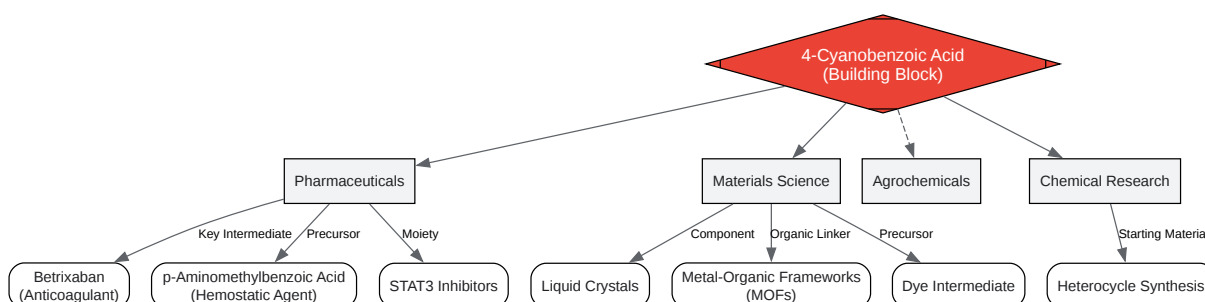
A standard method for purifying the final product.

- Materials: Crude **4-Cyanobenzoic acid**, deionized water.[9]
- Procedure:[9]
 - Dissolve the crude **4-Cyanobenzoic acid** in a minimum amount of hot water.
 - Allow the solution to cool slowly to room temperature, then cool further in an ice bath to induce crystallization.
 - Collect the crystals by vacuum filtration.
 - Wash the crystals with a small amount of cold water.
 - Dry the purified crystals in a vacuum desiccator.

Applications in Drug Development and Materials Science

The bifunctional nature of 4-CBA makes it an indispensable intermediate in the synthesis of a wide range of high-value products.[3]

The diagram below illustrates how 4-CBA acts as a central building block leading to diverse applications.



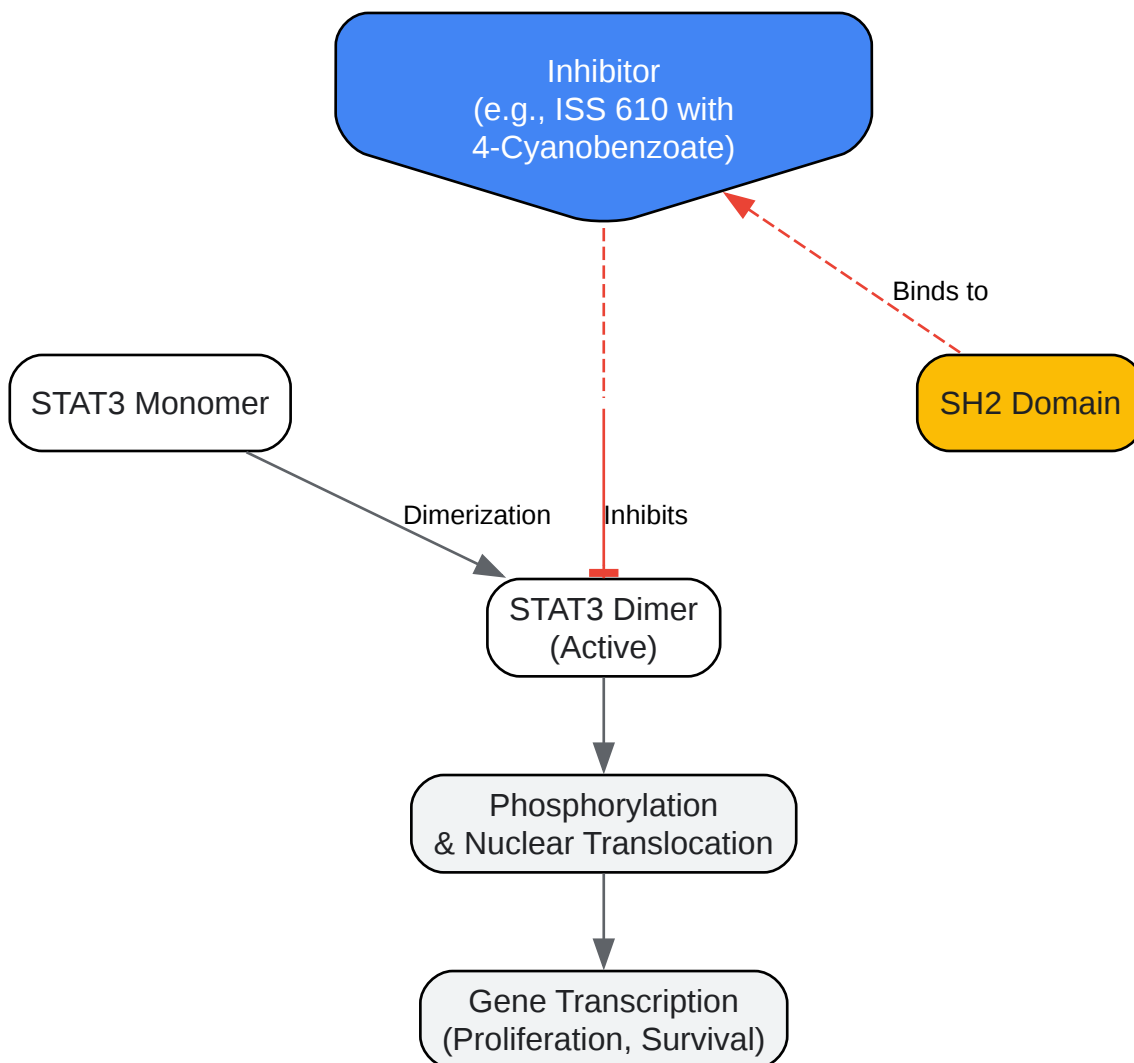
[Click to download full resolution via product page](#)

Caption: Application workflow of **4-Cyanobenzoic acid** in various scientific fields.

4-Cyanobenzoic acid is a critical intermediate in the synthesis of several therapeutic agents.

- Betrixaban: It is a key synthetic intermediate for this oral anticoagulant, which is used to prevent and treat venous thromboembolism.[4]
- p-Aminomethylbenzoic Acid: 4-CBA is a precursor to this hemostatic agent used to control bleeding from excessive fibrinolysis.[4]
- STAT3 Inhibitors: The 4-cyanobenzoate moiety is integral to peptidomimetic inhibitors like ISS 610.[4] These molecules target the SH2 domain of STAT3, a key protein in cancer cell signaling, thereby inhibiting its dimerization and activity.[4]

The 4-cyanobenzoate group plays a crucial role in the design of small molecules that disrupt the STAT3 signaling pathway, which is often overactive in cancer.



[Click to download full resolution via product page](#)

Caption: Inhibition of STAT3 dimerization by a 4-cyanobenzoate-containing molecule.

- Liquid Crystals: It is an important raw material for preparing pyrimidine-based liquid crystal display materials.[4][5]
- Metal-Organic Frameworks (MOFs): The deprotonated form, 4-cyanobenzoate, is widely used as an organic linker to construct porous, crystalline MOFs with applications in gas storage and catalysis.[4]
- Polymers: It is used in synthesizing high-performance polymers with enhanced thermal and chemical stability.[1]

Biological Activity

Beyond its role as a synthetic intermediate, **4-Cyanobenzoic acid** itself exhibits biological activity.

- **Enzyme Inhibition:** Studies have shown that 4-CBA can inhibit both the monophenolase and diphenolase activities of mushroom tyrosinase.[4][6][9]
- **Antimicrobial Properties:** Some research indicates that 4-CBA possesses antimicrobial and antifungal properties.[6]

Conclusion

4-Cyanobenzoic acid is a compound of significant industrial and academic importance. Its unique chemical structure, featuring two reactive functional groups, provides a versatile platform for the synthesis of complex molecules. From its critical role in producing life-saving pharmaceuticals like Betrixaban to its use in advanced materials such as liquid crystals and MOFs, the utility of 4-CBA is extensive and continues to grow. The detailed protocols and data presented in this guide underscore its value and provide a foundational resource for researchers and developers working with this pivotal chemical intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 619-65-8: 4-Cyanobenzoic acid | CymitQuimica [cymitquimica.com]
- 3. nbinno.com [nbinno.com]
- 4. 4-Cyanobenzoic Acid|98%|CAS 619-65-8 [benchchem.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. guidechem.com [guidechem.com]

- 7. 4-Cyanobenzoic acid | C₈H₅NO₂ | CID 12087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 4-Cyanobenzoic acid 99 619-65-8 [sigmaaldrich.com]
- 9. 4-Cyanobenzoic acid | 619-65-8 [chemicalbook.com]
- 10. Bot Verification [rasayanjournal.co.in]
- 11. 4-Cyanobenzoic acid(619-65-8) 1H NMR [m.chemicalbook.com]
- 12. Benzoic acid, 4-cyano- [webbook.nist.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Review of 4-Cyanobenzoic Acid: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119535#literature-review-of-4-cyanobenzoic-acid-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com